

Safe Disposal of Trilinolein-13C54: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trilinolein-13C54

Cat. No.: B15602518

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of **Trilinolein-13C54**, a stable isotope-labeled compound.

Understanding the Compound:

Trilinolein-13C54 is a form of Trilinolein that has been labeled with the stable, non-radioactive carbon-13 isotope. This isotopic labeling does not alter the chemical properties of the molecule in a way that affects its hazardous waste classification.^[1] Therefore, the disposal procedures for **Trilinolein-13C54** are identical to those for its unlabeled counterpart, Trilinolein.^{[1][2]} Safety data sheets for Trilinolein indicate that it is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.^{[3][4]}

Quantitative Data Summary

The following table summarizes key quantitative data for the parent compound, Trilinolein.

Property	Value	Source
CAS Number	537-40-6	[3][5]
Molecular Formula	C57H98O6	[4]
Molecular Weight	879.38 g/mol	[4]
Appearance	Colorless to Pale Yellow Liquid	[6]
Melting Point	-13°C (lit.)	[6]
Boiling Point	>280°C/15mmHg (lit.)	[6]

Personal Protective Equipment (PPE)

When handling **Trilinolein-13C54**, it is crucial to use appropriate personal protective equipment.

- **Gloves:** Wear suitable protective gloves.
- **Eye Protection:** Use safety glasses with side-shields.
- **Respiratory Protection:** In case of inadequate ventilation or formation of aerosols, wear respiratory protection.[3]
- **Protective Clothing:** Wear suitable protective clothing to avoid skin contact.[6]

Step-by-Step Disposal Procedures

The recommended procedure for the disposal of **Trilinolein-13C54** is to treat it as a chemical waste product and engage a licensed professional waste disposal service.

1. Waste Identification and Segregation:

- **Solid Waste:** This includes unused pure **Trilinolein-13C54** and contaminated materials like gloves, weighing papers, and pipette tips.
- **Liquid Waste:** This includes solutions of **Trilinolein-13C54**.

2. Containerization:

- Keep the **Trilinolein-13C54** waste in its original container if possible, or in a suitable, clearly labeled, and sealed container.
- Clearly label the waste container with the chemical name: "**Trilinolein-13C54**".
- Include any known hazard symbols if applicable, though Trilinolein is not classified as hazardous.^[3]^[4]

3. Storage:

- Store the waste container in a designated, well-ventilated chemical waste storage area.
- Keep it away from incompatible materials, such as strong oxidizers.^[4]

4. Professional Disposal:

- Arrange for the collection and disposal of the waste through your institution's licensed hazardous waste management program.
- Provide the waste disposal company with all available safety information, including the Safety Data Sheet (SDS) for the parent compound, Trilinolein.

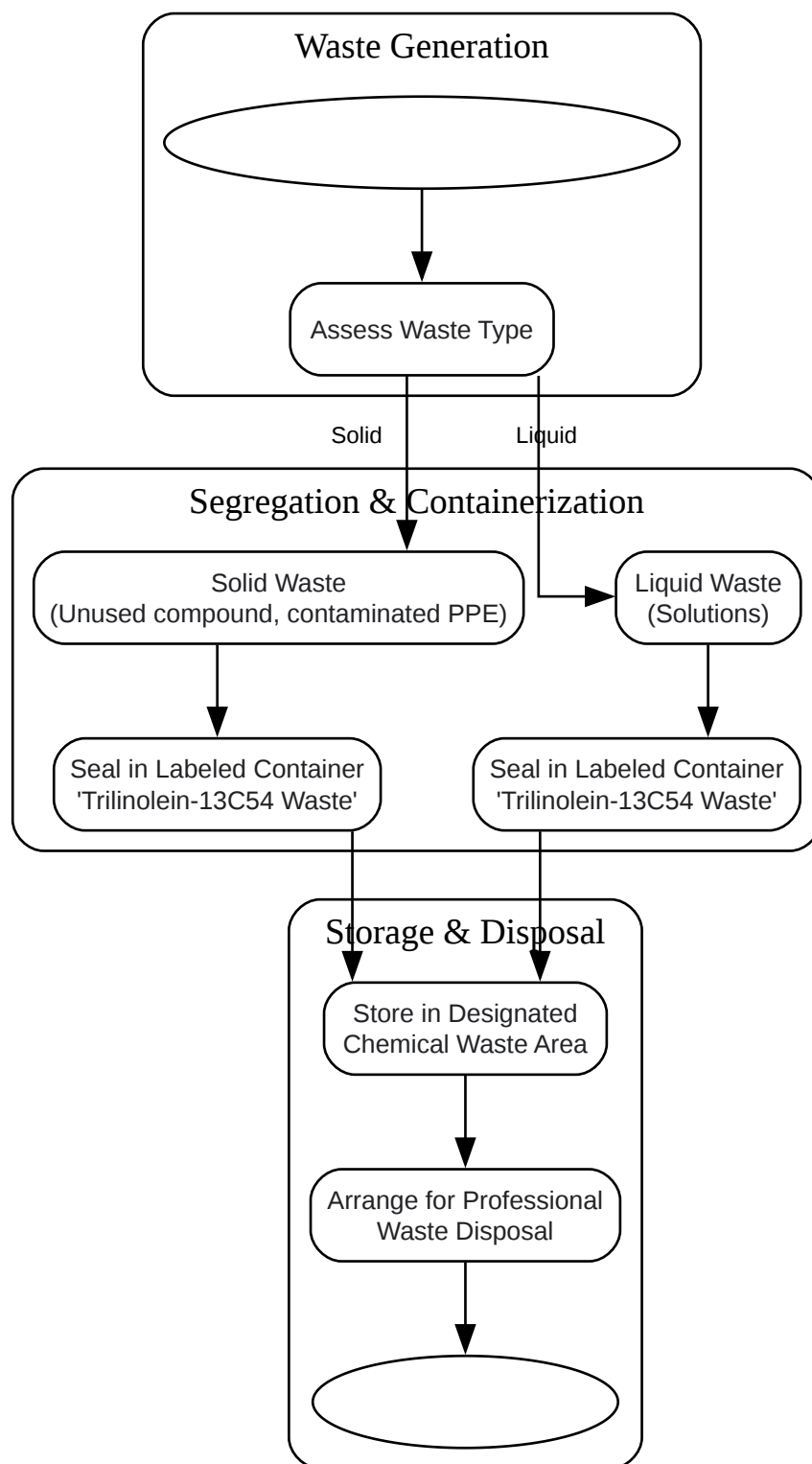
5. Contaminated Material Disposal:

- Dispose of any contaminated materials, such as gloves and labware, as chemical waste in the same manner as the compound itself.^[7]

6. Empty Containers:

- Ensure the container is "RCRA empty," meaning no free liquid remains.
- Deface or remove the original label to prevent confusion.^[1]
- Dispose of the empty container in the regular trash or designated glass waste container, as per your institution's guidelines.^[1]

Experimental Workflow for Disposal



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Caption: Disposal workflow for **Trilinolein-13C54**.

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